

Application Notes and Protocols for IZS-L Corrosion Testing

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Introduction

IZS-L is presumed to be a zinc-based alloy. Zinc alloys are extensively used in various industries for their excellent corrosion resistance, which is primarily attributed to the formation of a stable and adherent passivation layer. However, the performance of these alloys can be significantly influenced by their composition and the surrounding environment. Therefore, a thorough evaluation of their corrosion behavior is crucial for material selection, quality control, and predicting their service life. This document provides detailed experimental protocols for assessing the corrosion resistance of **IZS-L** alloys, targeting researchers, scientists, and professionals in drug development who may use such materials in their applications.

The following protocols describe standard electrochemical and immersion corrosion testing methods, which are widely accepted for evaluating the corrosion characteristics of metallic materials.

Specimen Preparation

Proper specimen preparation is critical to obtain reproducible and meaningful corrosion test results.

Protocol 1: Specimen Preparation

Cutting: Cut the IZS-L alloy into specimens of appropriate dimensions for the specific test.
 For electrochemical testing, a common size is a 1 cm x 1 cm square. For immersion testing,



a larger size, such as 2 cm x 4 cm, may be used.[1]

- Mounting (for Electrochemical Testing): Mount the specimens in a suitable cold-curing epoxy
 resin, leaving one surface exposed as the working area. Ensure there are no crevices
 between the specimen and the resin.
- Grinding and Polishing: Mechanically grind the exposed surface of the specimen using a series of silicon carbide (SiC) abrasive papers of decreasing grit size (e.g., 240, 400, 600, 800, 1200 grit).[2] After grinding, polish the surface with a fine alumina or diamond paste (e.g., 1 μm followed by 0.3 μm) to achieve a mirror-like finish.[2]
- Cleaning: Clean the polished specimens ultrasonically in ethanol or acetone to remove any polishing residues and grease.[2][3]
- Drying and Storage: Dry the specimens with a stream of clean, dry air and store them in a desiccator until the start of the experiment to prevent premature oxidation.[1]

Electrochemical Corrosion Testing

Electrochemical methods provide rapid and detailed information about the corrosion mechanism and kinetics.[2] The setup typically involves a three-electrode cell consisting of the IZS-L specimen as the working electrode, a reference electrode (e.g., Saturated Calomel Electrode - SCE or Silver/Silver Chloride - Ag/AgCl), and a counter electrode (e.g., platinum or graphite).[2] A potentiostat is used to control the potential and measure the current.

Protocol 2: Open Circuit Potential (OCP) Measurement

- Cell Assembly: Assemble the three-electrode cell with the prepared IZS-L working electrode, reference electrode, and counter electrode.
- Electrolyte Immersion: Fill the cell with the test solution (e.g., 3.5 wt% NaCl solution to simulate a marine environment).[4]
- OCP Monitoring: Immerse the electrodes in the solution and monitor the open-circuit potential (OCP) of the working electrode against the reference electrode until a stable potential is reached (typically a potential change of less than a few millivolts over 30-60 minutes).[2] This stable potential is the corrosion potential (Ecorr).



Protocol 3: Potentiodynamic Polarization

- Initial Setup: After OCP stabilization, the potentiodynamic polarization scan can be initiated.
- Scan Parameters: Scan the potential from a cathodic potential (e.g., -250 mV relative to OCP) to an anodic potential (e.g., +250 mV relative to OCP) at a slow scan rate (e.g., 0.167 mV/s or 1 mV/s).
- Data Acquisition: Record the current density as a function of the applied potential.
- Tafel Analysis: Use the Tafel extrapolation method on the resulting polarization curve to determine the corrosion potential (Ecorr), corrosion current density (icorr), and polarization resistance (Rp).[4] The corrosion rate can be calculated from the icorr value.

Protocol 4: Electrochemical Impedance Spectroscopy (EIS)

- Initial Setup: Perform EIS measurements at the stable OCP.
- Frequency Scan: Apply a small amplitude sinusoidal AC voltage (e.g., 10 mV) over a wide frequency range (e.g., from 100 kHz to 10 mHz).
- Data Acquisition: Measure the impedance response of the system.
- Data Analysis: Present the data as Nyquist and Bode plots. The data can be fitted to an
 equivalent electrical circuit to model the corrosion process and extract quantitative
 parameters such as solution resistance (Rs), charge transfer resistance (Rct), and doublelayer capacitance (Cdl).

Data Presentation: Electrochemical Tests



| Parameter | ОСР | Potentiodynamic Polarization | EIS |
|-------------------------------------|-------------------|---------------------------------|---------------|
| Corrosion Potential (Ecorr) | Value (V vs. ref) | Value (V vs. ref) | - |
| Corrosion Current Density (icorr) | - | Value (μΑ/cm²) | - |
| Polarization Resistance (Rp) | - | Value (Ω·cm²) | Value (Ω·cm²) |
| Corrosion Rate | - | Value (mm/year) | - |
| Solution Resistance (Rs) | - | - | Value (Ω·cm²) |
| Charge Transfer Resistance (Rct) | - | - | Value (Ω·cm²) |
| Double Layer Capacitance (Cdl) | - | - | Value (F/cm²) |

Immersion Corrosion Testing (Weight Loss Method)

This method, based on ASTM G31, is a straightforward technique to determine the average corrosion rate over a longer period.[1][5][6]

Protocol 5: Immersion Testing

- Initial Weighing: Accurately weigh the prepared and cleaned IZS-L specimens to the nearest 0.1 mg.[2]
- Immersion: Immerse the specimens in the test solution for a predetermined period (e.g., 24, 48, 168 hours or longer).[1][7] The volume of the solution should be sufficient to avoid significant changes in its corrosivity during the test.[1]
- Post-Exposure Cleaning: After the exposure period, remove the specimens from the solution. Remove the corrosion products using appropriate chemical or mechanical cleaning methods



as recommended in ASTM G1.[2] For zinc alloys, a common cleaning solution is a solution of ammonium chloride.

- Final Weighing: After cleaning and drying, reweigh the specimens accurately.
- Corrosion Rate Calculation: Calculate the weight loss and determine the corrosion rate (CR)
 using the following formula:
 - CR (mm/year) = $(K \times W) / (A \times T \times D)$
 - $K = constant (8.76 \times 10^4)$
 - W = mass loss in grams
 - A = exposed surface area in cm²
 - T = exposure time in hours
 - D = density of the material in g/cm³

Data Presentation: Immersion Test

| Specimen ID | Initial Weight (g) | Final Weight (g) | Weight Loss (g) | Exposure Time (h) | Corrosion Rate (mm/year) |
|----------------|-----------------------|---------------------|--------------------|----------------------|--------------------------------|
| IZS-L-01 | | | | | |
| IZS-L-02 | _ | | | | |
| IZS-L-03 | _ | | | | |

Salt Spray Testing

Salt spray testing is an accelerated corrosion test used to check the comparative corrosion resistance of materials and coatings.[8] The ISO 9227 standard provides guidelines for neutral salt spray (NSS) testing.[9][10]

Protocol 6: Neutral Salt Spray (NSS) Test



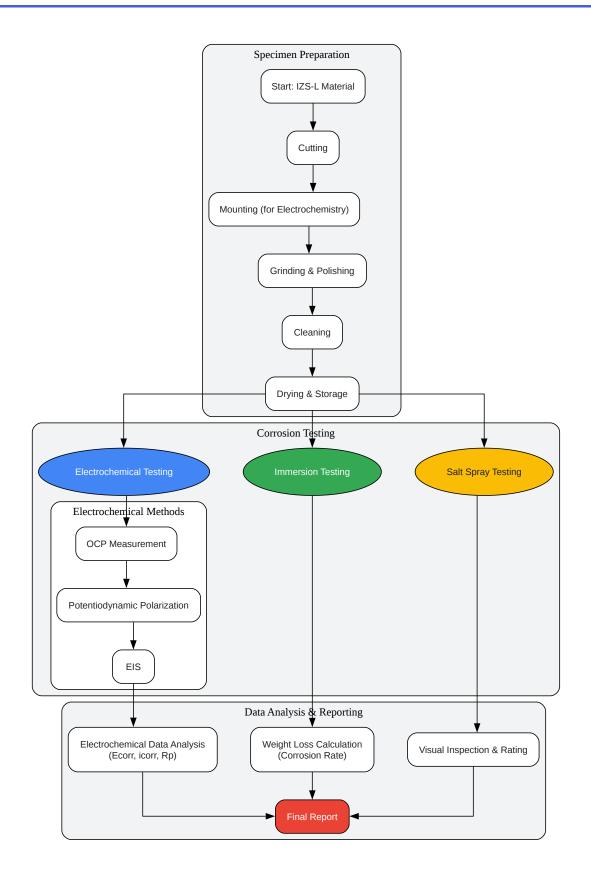
- Specimen Placement: Place the cleaned IZS-L specimens in a salt spray cabinet. The specimens should be supported or suspended at an angle of 15° to 30° from the vertical.[9]
- Test Conditions:
 - Solution: Prepare a 5% (by weight) sodium chloride (NaCl) solution with a pH between 6.5 and 7.2.[11][12]
 - Temperature: Maintain the chamber temperature at 35°C ± 2°C.[9]
 - Atomization: Atomize the salt solution to create a dense fog that settles on the specimens at a rate of 1.0 to 2.0 mL/h for an 80 cm² collecting area.[9]
- Test Duration: The duration of the test depends on the expected corrosion resistance of the material and can range from a few hours to several hundred hours.[8]
- Evaluation: Periodically inspect the specimens for the appearance of corrosion products (e.g., white rust for zinc). After the test, gently wash the specimens to remove salt deposits and evaluate the extent of corrosion, often using a rating system.

Data Presentation: Salt Spray Test

| Test Duration (h) | Observations | Corrosion Rating (e.g., ISO 10289) |
|-------------------|----------------------------|---------------------------------------|
| 24 | _ | |
| 48 | _ | |
| 96 | _ | |
| 24 | _ | |
| 48 | _ | |
| 96 | _ | |
| | 24 48 96 24 48 | 24 48 96 24 48 |

Experimental Workflow Visualization





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Caption: Experimental workflow for IZS-L corrosion testing.



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